

Technical Guide: Dichloro(2,2'-bipyridine)palladium(II) (CAS 14871-92-2)

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Compound of Interest

Compound Name: (2,2'-Bipyridine)dichloropalladium(II)

Cat. No.: B083818

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of Dichloro(2,2'-bipyridine)palladium(II), a versatile palladium(II) catalyst with the CAS number 14871-92-2. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. It details the compound's physicochemical characteristics, provides established synthesis protocols, and explores its primary applications as a catalyst in various cross-coupling reactions critical to modern pharmaceutical and chemical industries. Furthermore, this guide discusses the potential biological activities of related palladium complexes, offering insights into this class of compounds.

Introduction

Dichloro(2,2'-bipyridine)palladium(II) is a coordination complex of palladium that has garnered significant attention as a robust and efficient catalyst in organic synthesis. Its stability and catalytic activity make it a valuable tool for the formation of carbon-carbon and carbon-heteroatom bonds, which are fundamental transformations in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs). This guide aims to be a thorough resource, consolidating key technical information to facilitate its effective use in research and development.

A note on the initial query: The initial request included a reference to "1-(4-Fluorobenzoyl)-3-(4-cyanophenyl)thiourea." This is a distinct compound from the one identified by CAS number 14871-92-2. Thiourea derivatives are a class of compounds with their own unique biological and chemical properties, including antimicrobial and insecticidal activities.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) This guide will focus exclusively on Dichloro(2,2'-bipyridine)palladium(II) to ensure a detailed and in-depth analysis.

Chemical and Physical Properties

Dichloro(2,2'-bipyridine)palladium(II) is a yellow, crystalline solid. The key physicochemical properties are summarized in the table below for easy reference.

Property	Value
CAS Number	14871-92-2
Molecular Formula	C ₁₀ H ₈ Cl ₂ N ₂ Pd
Molecular Weight	333.51 g/mol
IUPAC Name	Dichloro(2,2'-bipyridine)palladium(II)
Synonyms	(2,2'-Bipyridine)dichloropalladium(II), Dichloro(2,2'-bipyridyl)palladium(II)
Appearance	Yellow to orange powder/crystals
SMILES	Cl[Pd]Cl.c1ccc(nc1)-c2ccccc2
InChI Key	MUNARLQNCCGPQU-UHFFFAOYSA-L
Solubility	Soluble in many organic solvents

Synthesis

The synthesis of Dichloro(2,2'-bipyridine)palladium(II) is typically achieved through the reaction of a palladium(II) salt with 2,2'-bipyridine.

Experimental Protocol: Synthesis from Palladium(II) Chloride

Objective: To synthesize Dichloro(2,2'-bipyridine)palladium(II) from palladium(II) chloride and 2,2'-bipyridine.

Materials:

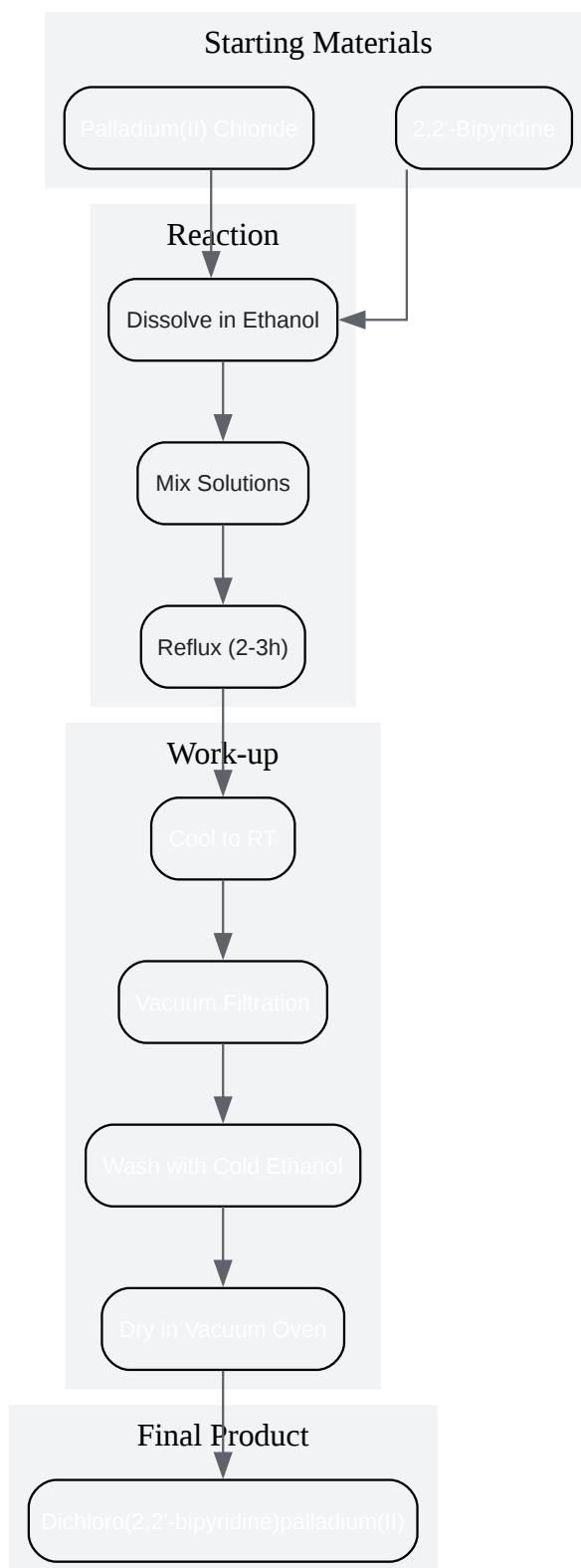
- Palladium(II) chloride (PdCl_2)
- 2,2'-Bipyridine
- Ethanol (or another suitable polar solvent)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Stirring apparatus
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

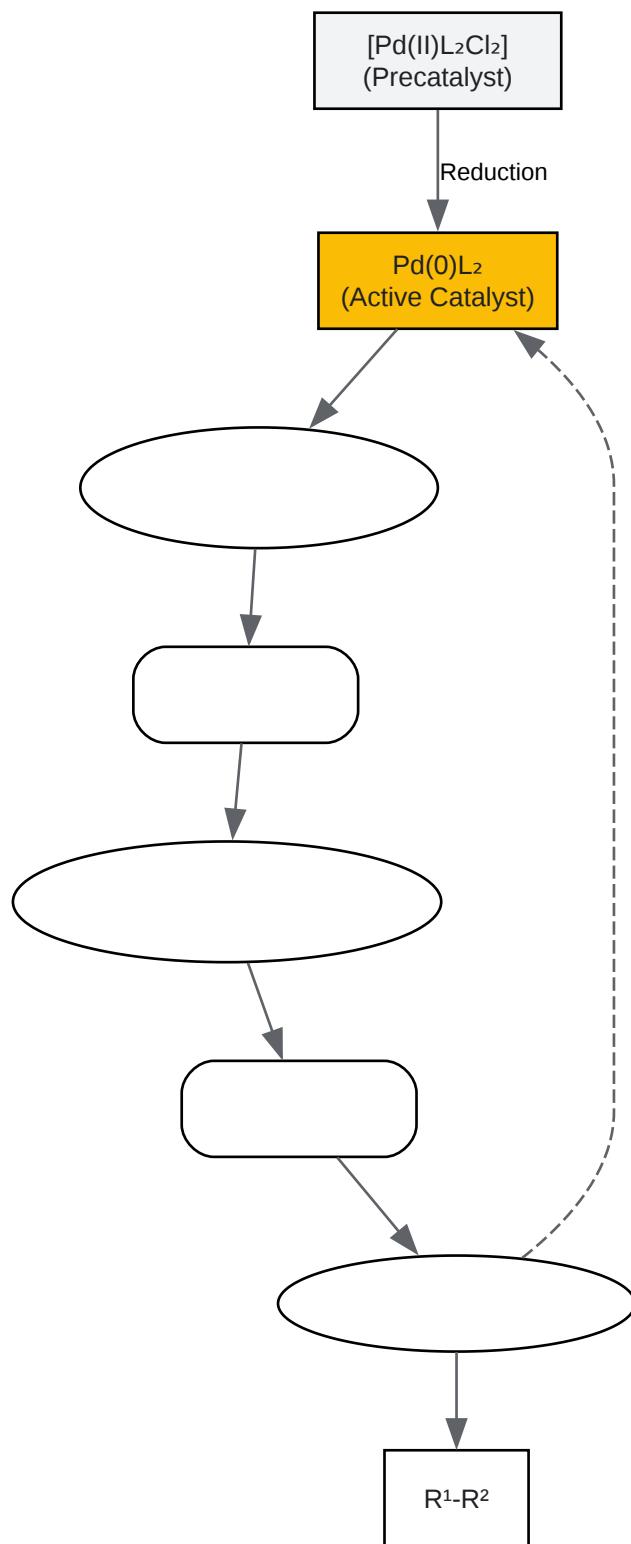
Procedure:

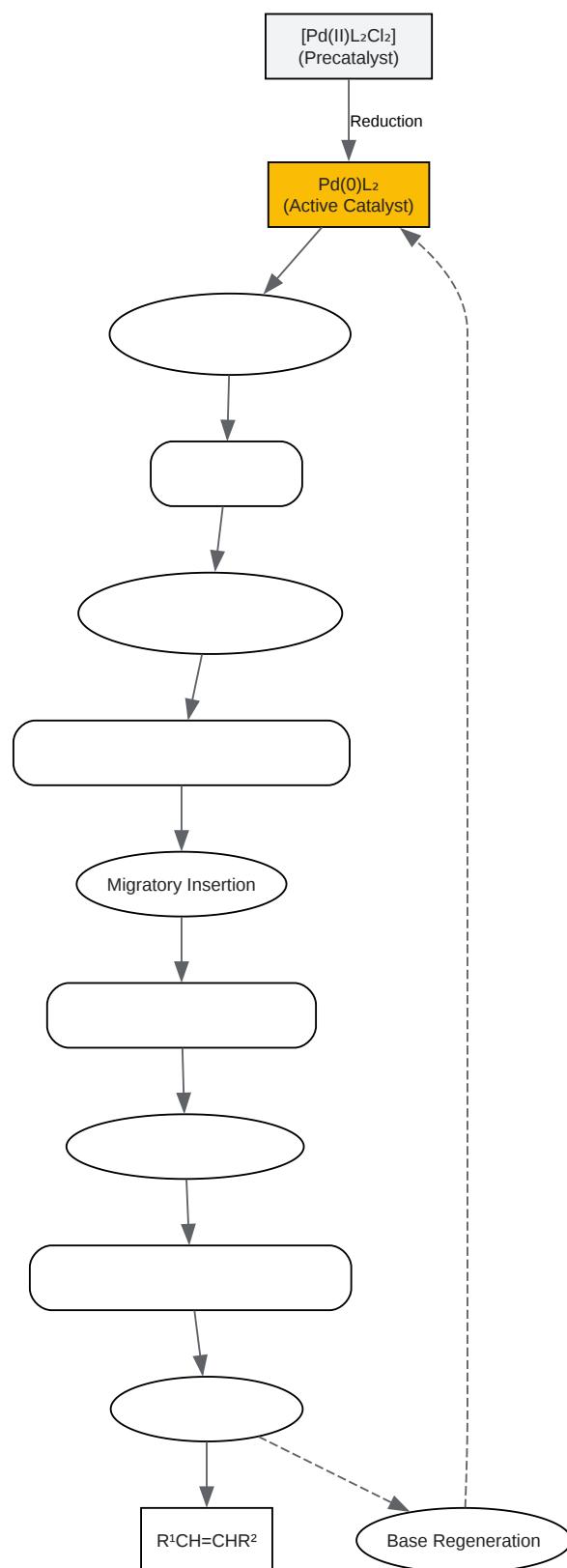
- In a round-bottom flask, dissolve palladium(II) chloride in a minimal amount of hot ethanol.
- In a separate beaker, dissolve an equimolar amount of 2,2'-bipyridine in ethanol.
- Slowly add the 2,2'-bipyridine solution to the palladium(II) chloride solution with constant stirring.
- A yellow precipitate of Dichloro(2,2'-bipyridine)palladium(II) should form.
- Attach a reflux condenser to the flask and heat the mixture to reflux for 2-3 hours to ensure the reaction goes to completion.
- Allow the mixture to cool to room temperature.

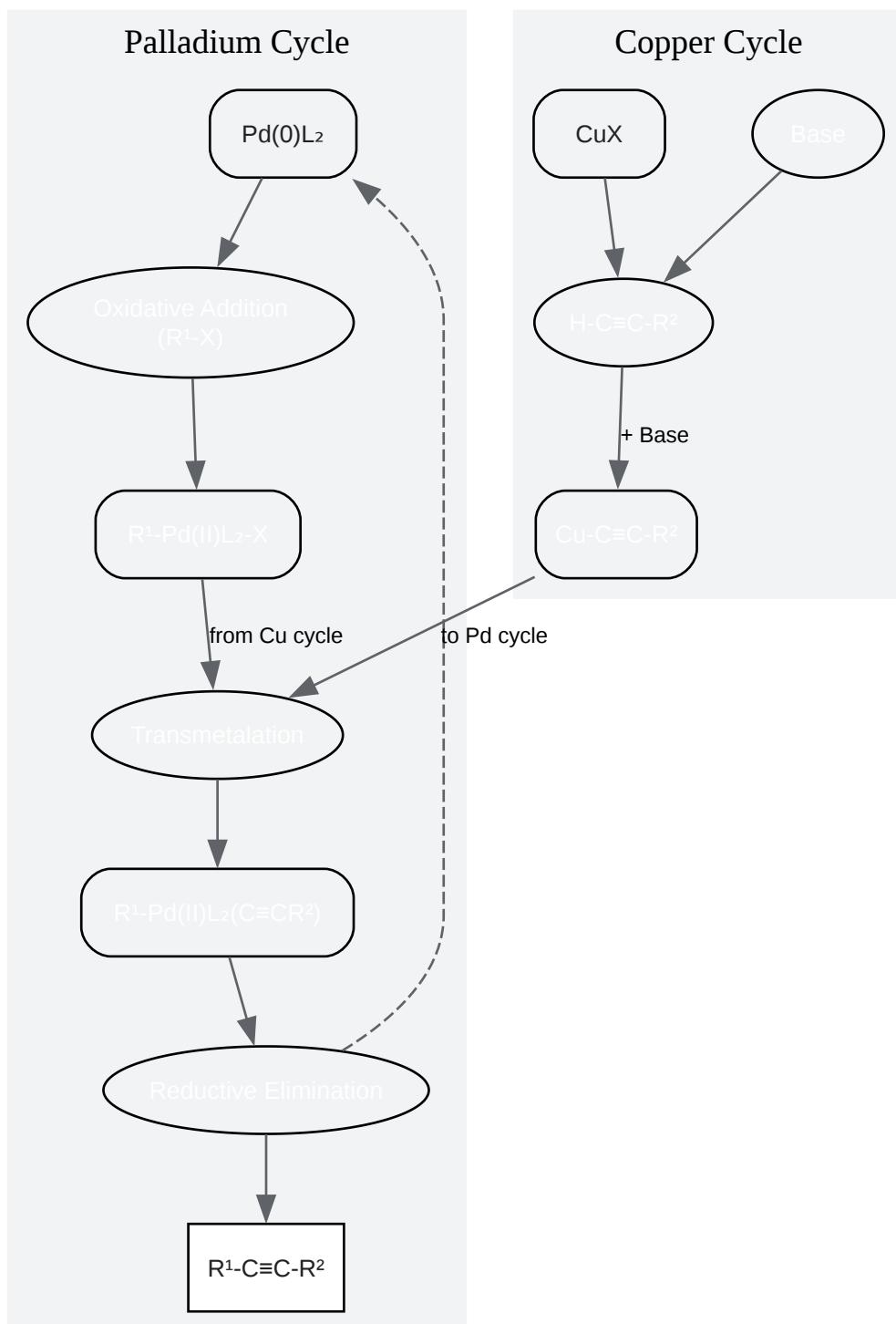
- Collect the yellow precipitate by vacuum filtration and wash with cold ethanol to remove any unreacted starting materials.
- Dry the product in a vacuum oven at a moderate temperature.

Diagram of Synthetic Workflow:







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